

Tempering Temperature's Influence on CF53 Steel Hardness: A Comparative Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CF53
Cat. No.: B15570918

[Get Quote](#)

A comprehensive guide for researchers and materials scientists on the effects of tempering temperature on the hardness of **CF53** steel, with a comparative look at the alternative alloy steel 42CrMo4. This document provides detailed experimental data, protocols, and visual representations to support material selection and process optimization in drug development and scientific research applications where material hardness is a critical parameter.

This guide delves into the crucial relationship between tempering temperature and the resulting hardness of **CF53** steel, a medium-carbon steel also known by its designations 1.1213 and AISI 1055.^[1] Understanding this relationship is paramount for tailoring the mechanical properties of components to specific application requirements. For a comprehensive comparison, this guide also presents data for 42CrMo4 (AISI 4140), a common chromium-molybdenum alloy steel, to highlight the differences in heat treatment response between a plain carbon steel and an alloy steel.

Comparative Hardness Data

The hardness of both **CF53** and 42CrMo4 steels is significantly influenced by the tempering temperature applied after quenching. The following table summarizes the Rockwell C hardness (HRC) values at various tempering temperatures, compiled from multiple sources. It is

important to note that variations in the initial quenching process and the duration of tempering can affect the final hardness.

Tempering Temperature (°C)	CF53 (AISI 1055) Hardness (HRC)	42CrMo4 (AISI 4140) Hardness (HRC)
As-Quenched	57 - 62[2][3]	~55[4]
200	~68 (for 0.53% C Steel)[5][6]	~50-55[4]
316	-	~49 (converted from 225 ksi tensile strength)[7]
400	38 (for 0.53% C Steel)[6]	~46
470	-	41 - 45[8]
480	-	35 - 45[8]
538	-	~40 (converted from 130 ksi tensile strength)[7]
540-680	-	28 - 35[4][9]
550-660	General tempering range[3]	-
600	Minimum hardness observed[5]	~32

Experimental Protocols

The data presented in this guide is based on established metallurgical testing procedures. The following sections detail the typical experimental protocols for determining the hardness of **CF53** and **42CrMo4** steels after tempering.

Heat Treatment Protocol

- **Sample Preparation:** Steel samples are machined to a standard size and shape suitable for hardness testing.
- **Austenitizing:**

- **CF53** (AISI 1055): Samples are heated to a temperature range of 810-845°C and held at this temperature to ensure complete transformation to austenite.[2][3]
- 42CrMo4 (AISI 4140): Samples are heated to a temperature range of 840-880°C and held for a sufficient time to achieve a uniform austenitic structure.[9][10] One specific study protocol involved austenitizing at 870°C for 120 minutes.[11]
- Quenching: Immediately after austenitizing, the samples are rapidly cooled to transform the austenite into martensite, a very hard and brittle phase.
 - **CF53** (AISI 1055): Quenching is typically performed in water or oil.[2][3]
 - 42CrMo4 (AISI 4140): Oil quenching is commonly used for this steel.[9][11]
- Tempering: The quenched samples are then reheated to a specific temperature below the critical point and held for a set duration to reduce brittleness and achieve the desired hardness.
 - **CF53** (AISI 1055): The typical tempering range is 550-660°C.[3] In one experimental setup, tempering was carried out at 200°C, 400°C, and 600°C for 1 hour each.[6]
 - 42CrMo4 (AISI 4140): The tempering range is broad, from approximately 205°C to 680°C, depending on the desired combination of strength and toughness.[7][9] A specific protocol involved tempering at various temperatures between 480°C and 570°C for 120 minutes. [11]
- Cooling: After tempering, the samples are typically air-cooled to room temperature.

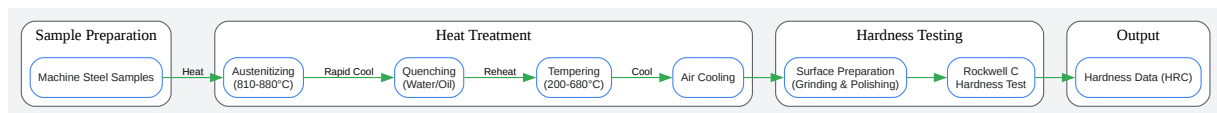
Hardness Testing Protocol

- Surface Preparation: The surface of the heat-treated samples is ground and polished to ensure it is smooth, flat, and free from any scale or decarburization, which could affect the accuracy of the hardness measurement.
- Hardness Measurement: The Rockwell C (HRC) hardness test is commonly used for these types of steels. The test involves applying a specific load to a diamond indenter on the prepared surface of the sample. The depth of the indentation is then measured and converted to a hardness value. Multiple indentations are typically made on each sample to

ensure the reliability of the results, and the average value is reported. The procedure generally follows the guidelines of standard testing methods such as ASTM E18.

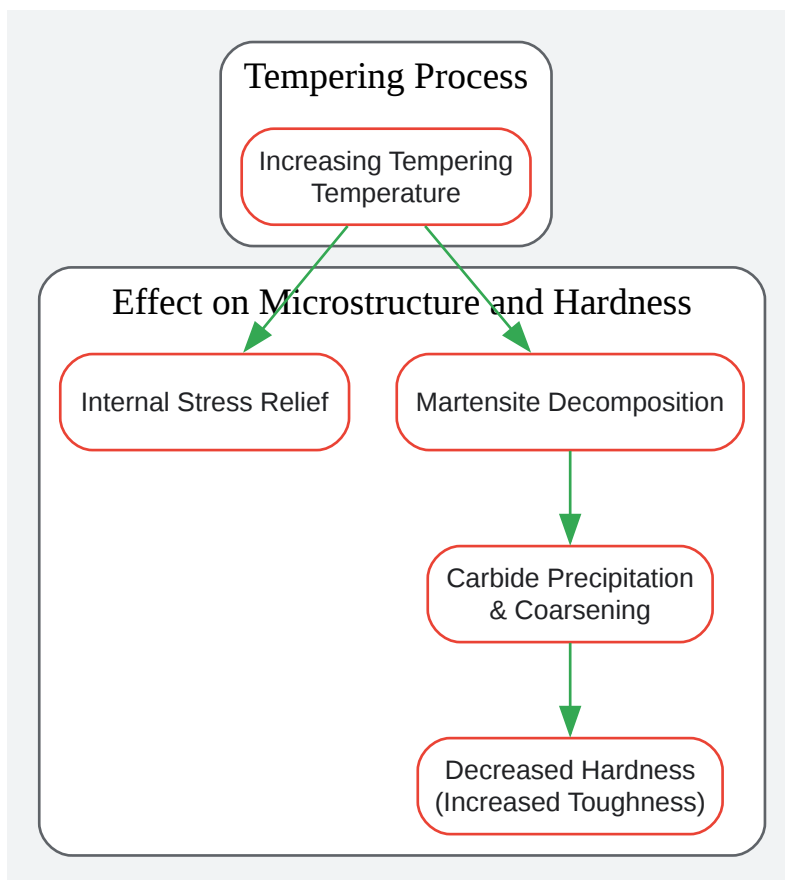
Visualizing the Process and Relationships

To better illustrate the experimental workflow and the fundamental relationship between tempering temperature and hardness, the following diagrams are provided.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the effect of tempering temperature on steel hardness.



[Click to download full resolution via product page](#)

Caption: The relationship between increasing tempering temperature and its effect on steel hardness.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. metalzenith.com [metalzenith.com]
- 2. wixsteel.com [wixsteel.com]
- 3. steelselector.sij.si [steelselector.sij.si]

- [4. A Complete Analysis of the Heat Treatment Process of 42CrMo4 Steel: How to Unlock Its Ultimate Performance? - Fuhong Steel \[round-bars.com\]](#)
- [5. ijaem.net \[ijaem.net\]](#)
- [6. Heat treatment of steel measurement of hardness and tensile strength | Thermal Processing Magazine \[thermalprocessing.com\]](#)
- [7. 42CrMo4 1.7225 Alloy Steel | Fushun Special Steel \[fushunspecialsteel.com\]](#)
- [8. What are the heat treatment processes for 42CrMo steel pipes? - Hunan Fushun Metal Co., Ltd. \[fushunsteeltube.com\]](#)
- [9. 42CrMo4 Steel Mechanical Properties | PDF | Heat Treating | Steel \[scribd.com\]](#)
- [10. steelnavigator.ovako.com \[steelnavigator.ovako.com\]](#)
- [11. journalamme.org \[journalamme.org\]](#)
- To cite this document: BenchChem. [Tempering Temperature's Influence on CF53 Steel Hardness: A Comparative Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15570918/docs#tempering-temperature-s-influence-on-cf53-steel-hardness-a-comparative-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)